Application Notes and Protocols for Fricke Dosimetry Using Ammonium Iron(II) Sulfate

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Compound of Interest	
Compound Name:	ammonium iron (II) sulfate
Cat. No.:	B8716397

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Introduction

The Fricke dosimeter is a cornerstone of chemical dosimetry, offering a reliable and water-equivalent method for measuring absorbed dose from ionizing radiation.[1][2][3] Its operation is based on the radiation-induced oxidation of ferrous ions (Fe^{2+}) to ferric ions (Fe^{3+}) in an acidic aqueous solution.[1][4] The concentration of the resulting ferric ions is directly proportional to the absorbed radiation dose and is typically quantified by UV-Vis spectrophotometry.[1][4] This document provides a detailed protocol for the preparation and use of the Fricke dosimeter, specifically utilizing ammonium iron(II) sulfate hexahydrate as the source of ferrous ions.

Principle of Operation

Upon exposure to ionizing radiation, ferrous ions (Fe^{2+}) in the Fricke solution are oxidized to ferric ions (Fe^{3+}).[5] The amount of Fe^{3+} produced is proportional to the energy absorbed by the dosimeter solution.[3] The concentration of these ferric ions is determined by measuring the solution's absorbance at approximately 304 nm, which is the absorption maximum for the Fe^{3+} ion in a sulfuric acid medium.[1][6]

Quantitative Data Summary

The composition of the standard Fricke solution and key physical constants required for dose calculation are summarized in the table below.

Component / Parameter	Value	Reference
Fricke Solution Composition		
Ammonium Iron(II) Sulfate Hexahydrate [$(NH_4)_2Fe(SO_4)_2 \cdot 6H_2O$]	0.392 g/L (1 mM)	[7]
Sodium Chloride (NaCl)	0.058 g/L (1 mM)	[6]
Sulfuric Acid (H_2SO_4)	22 mL of 95-98% H_2SO_4 per liter of solution (0.4 M)	[7][8]
High-Purity Water (e.g., Milli-Q)	To make 1 L of solution	[6]
Physical Constants		
Molar Linear Absorption Coefficient (ε) of Fe^{3+} at 304 nm and 25°C	2174 $M^{-1}cm^{-1}$	[7]
Density of Fricke Solution (ρ) at 25°C	1.023 g/cm³	[7]
Radiation Chemical Yield ($G(Fe^{3+})$) for ^{60}Co gamma rays	1.61 - 1.62 µmol/J	[1]
Radiation Chemical Yield ($G(Fe^{3+})$) for ^{192}Ir	1.56 - 1.59 µmol/J	[1]

Experimental Protocols

Extreme care must be taken to use high-purity reagents and water, as organic impurities can significantly affect the accuracy of the dosimetry.[6][9]

Preparation of the Fricke Solution (1 Liter)

- Prepare the Sulfuric Acid Solution: In a clean 1 L volumetric flask, carefully add approximately 250 mL of high-purity water. Slowly and with constant stirring, add 22 mL of concentrated sulfuric acid (95-99%).[7]

Tech Support

- Dissolve Salts: To the diluted sulfuric acid solution, add 0.392 g of ammonium iron(II) sulfate hexahydrate and 0.06 g of sodium chloride.[7] Swirl the flask gently until the salts are completely dissolved.

- Final Dilution: Once the salts are dissolved, dilute the solution to the final volume of 1 L with high-purity water.[7]

- Oxygen Saturation: Ensure the solution is saturated with air by vigorous shaking in a flask that is about half full.[6]

- Storage: Store the prepared Fricke solution in a clean, sealed glass flask away from light for at least 24 hours before use.[7]

Irradiation Procedure

- Vial Preparation: Use clean irradiation vials made of a material with low radiation interaction, such as quartz or specific plastics.[1]

- Sample Filling: Fill the vials with the prepared Fricke solution.

- Phantom Placement: Place the vials within a suitable phantom (e.g., water or PMMA) at the desired position for irradiation.[1]

- Irradiation: Expose the dosimeters to the radiation source for a predetermined time or dose.

- Control Sample: A non-irradiated control sample from the same batch of Fricke solution must be handled and stored under the same conditions as the irradiated samples.[1][6]

Spectrophotometric Analysis

- Spectrophotometer Setup: Use a calibrated UV-Vis spectrophotometer. Allow the instrument to warm up to ensure stable readings.[3] Set the measurement wavelength to 304 nm.[1][7]

- Temperature Control: The temperature of the solution during measurement should be controlled and recorded, as the molar extinction coefficient is temperature-dependent.[4]

- Blank Measurement: Use a quartz cuvette to measure the absorbance. First, rinse the cuvette with the non-irradiated control solution, then fill it and place it in the

spectrophotometer to zero the absorbance.[3]

- Sample Measurement: Rinse the same cuvette with the irradiated Fricke solution, then fill it and measure the absorbance.[3]

- Data Recording: Record the change in optical density (ΔOD) between the irradiated and non-irradiated solutions.

Absorbed Dose Calculation

The absorbed dose (D) in Grays (Gy) is calculated using the following formula:

$D = \Delta OD / (\rho * G(Fe^{3+}) * \varepsilon * L)$[1]

Where:

- ΔOD is the change in optical density at 304 nm.[7]

- ρ is the density of the Fricke solution in g/cm^3.[7]

- $G(Fe^{3+})$ is the radiation chemical yield of ferric ions in mol/J.[1][7]

- ε is the molar linear absorption coefficient of ferric ions in $M^{-1}cm^{-1}$.[7]

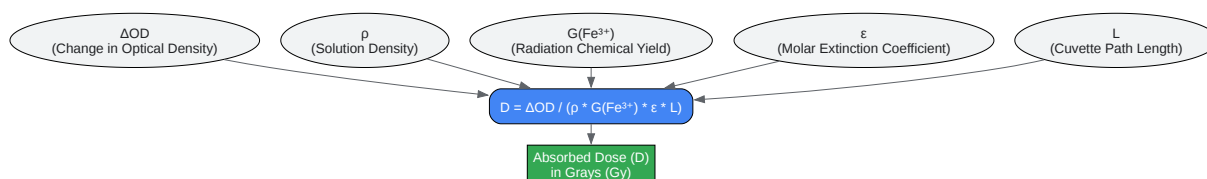- L is the optical path length of the cuvette in cm.[7]

Visualizations

Experimental Workflow for Fricke Dosimetry
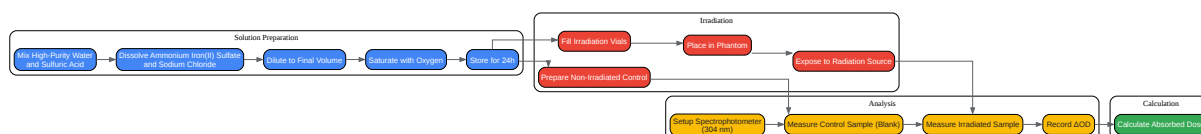
Caption: Experimental workflow for Fricke dosimetry.

Logical Relationship in Dose Calculation

Caption: Logical relationship for absorbed dose calculation.

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